

Technical Support Center: Procaterol Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: *Procaterol (hydrochloride)
(hemihydrate)*

Cat. No.: *B15962054*

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This guide provides researchers, scientists, and drug development professionals with comprehensive information for preparing stable stock solutions of procaterol hydrochloride. It includes frequently asked questions (FAQs), a troubleshooting guide, detailed experimental protocols, and key data presented in tabular format.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing procaterol hydrochloride stock solutions?

For maximum solubility and stability, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of procaterol hydrochloride.^{[1][2]} While procaterol hydrochloride is soluble in water, aqueous solutions are not recommended for storage longer than one day.^[1] For cell-based assays, a common practice is to first dissolve the compound in 100% DMSO and then perform stepwise dilutions into your aqueous buffer or cell culture media while vortexing.^[1]

Q2: What are the optimal storage conditions for procaterol hydrochloride?

The storage conditions depend on the form of the compound:

- Solid Powder: Store at -20°C for long-term stability, where it can be viable for several years.
[1][2]
- DMSO Stock Solutions: Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. Store at -80°C for up to 6 months or at -20°C for up to 1 month.[1]
- Aqueous Solutions: It is not recommended to store aqueous solutions for more than one day.
[1][2]

Q3: Is procaterol hydrochloride sensitive to light?

Yes, procaterol hydrochloride is light-sensitive and can gradually change color upon exposure to light.[1][3][4][5][6] It is crucial to store both the solid compound and stock solutions in light-resistant containers and minimize exposure to light during all experimental procedures.[1][4]

Q4: My procaterol hydrochloride solution has changed color. What does this mean?

A freshly prepared solution of procaterol hydrochloride should be clear and colorless to a very pale yellowish-white.[5] A color change, often to a pink, brown, or dark green hue, is a strong indication of oxidative degradation.[5] If you observe a color change, it is highly recommended to discard the solution and prepare a fresh batch to ensure the accuracy and reproducibility of your experimental results.[5]

Q5: What is the molecular weight of procaterol hydrochloride?

The molecular weight can vary slightly due to the degree of hydration. Common molecular weights cited are 326.82 g/mol for the anhydrous form and 335.83 g/mol for the hemihydrate form.[1][3][4][7] Always refer to the batch-specific information on the certificate of analysis provided by the supplier.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Compound won't dissolve in DMSO at the desired concentration.	- The maximum solubility limit has been exceeded.- The DMSO has absorbed moisture. [1][8]	- Use fresh, anhydrous DMSO. [1][2]- Consider preparing a slightly lower concentration stock solution.- Gentle warming in a water bath (not exceeding 37°C) or brief sonication can aid dissolution. [1][2]
A precipitate forms when diluting the DMSO stock solution in an aqueous buffer or media.	- The compound is sparingly soluble in aqueous solutions at neutral pH.[1][2]- The concentration in the final aqueous solution is too high.	- Perform a stepwise dilution into your aqueous buffer or media while vortexing to ensure proper mixing.[1]- For maximum solubility in aqueous buffers, it is recommended to first dissolve in DMSO and then dilute with the aqueous buffer of choice.[1]
Precipitate is observed after thawing a frozen stock solution.	- The compound may have come out of solution during the freezing process.	- Before use, bring the aliquot to room temperature and vortex thoroughly to ensure the compound is fully redissolved. [1]- If the precipitate does not dissolve, it may be necessary to prepare a fresh stock solution.[1]
The stock solution has turned a pale yellow color.	- The compound is light-sensitive and has been exposed to light, which may indicate some degradation.[1][5]	- It is best to prepare a fresh stock solution and ensure it is always protected from light.[1]

Quantitative Data Summary

Property	Value	Reference(s)
Molecular Weight	326.82 g/mol (anhydrous)335.83 g/mol (hemihydrate)	[3][4][7]
Appearance	White to pale yellowish-white crystalline powder	[1][4][6]
Solubility in Water	Up to 32.68 mg/mL (100 mM)	[1][7]
Solubility in DMSO	Up to 65 mg/mL (~198.88 mM)	[8]
pH of 1% aqueous solution	4.0 - 5.0	[1][4][6]
Solid Storage Stability	≥ 4 years at -20°C	[1][2]
DMSO Stock Solution Storage	6 months at -80°C1 month at -20°C	[1]
Aqueous Solution Storage	Not recommended for more than 1 day	[1][2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Procaterol Hydrochloride Stock Solution in DMSO

Materials:

- Procaterol hydrochloride (hemihydrate, MW: 335.83 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Chemical fume hood
- Sterile, light-blocking microcentrifuge tubes
- Vortex mixer

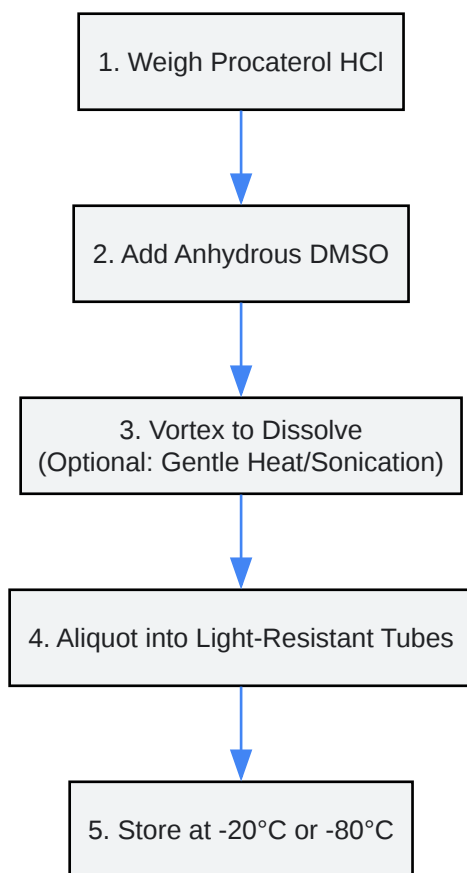
- Water bath or sonicator (optional)

Procedure:

- Weighing: In a chemical fume hood, carefully weigh out 3.358 mg of procaterol hydrochloride hemihydrate.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial containing the weighed compound.
- Mixing: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. If necessary, use gentle warming in a water bath (not exceeding 37°C) or brief sonication to aid dissolution.^{[1][2]}
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile, light-blocking microcentrifuge tubes to minimize freeze-thaw cycles.^[1]
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1]

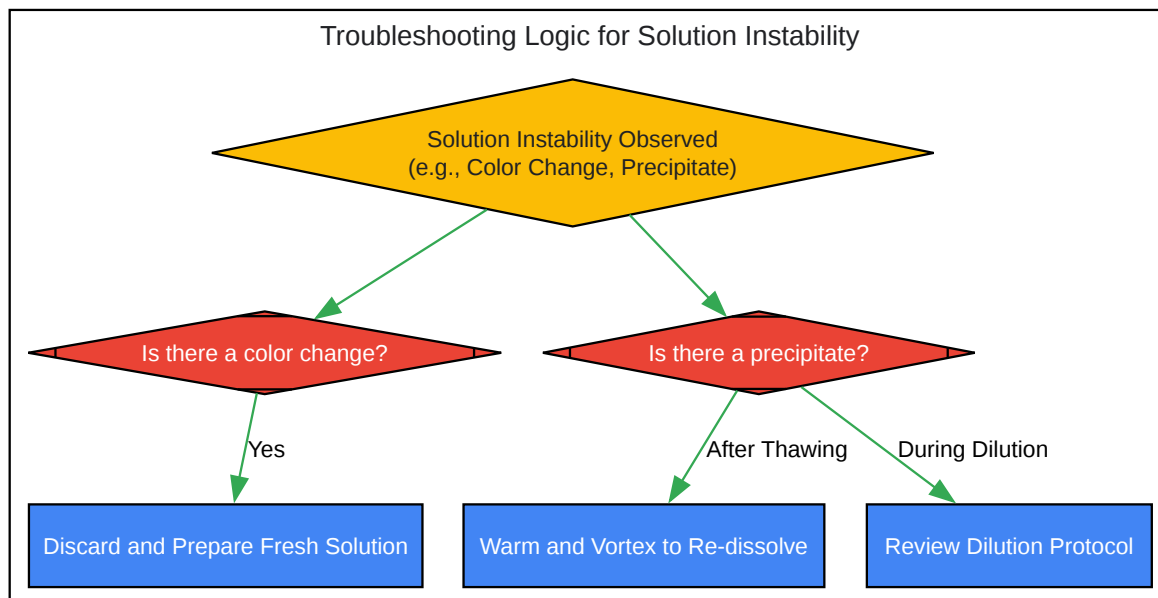
Visualizations

Experimental Workflow: Procaterol Hydrochloride Stock Solution Preparation



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Caption: Workflow for preparing procaterol hydrochloride stock solution.



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Caption: Troubleshooting decision tree for procaterol hydrochloride solutions.

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